

Pranlukast-d4: A Technical Overview for Researchers

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Compound of Interest

Compound Name: *Pranlukast-d4*

Cat. No.: *B10782638*

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Pranlukast-d4 is the deuterated form of Pranlukast, a potent and selective antagonist of the cysteinyl leukotriene receptor 1 (CysLT1).^{[1][2][3]} This technical guide provides an in-depth overview of the molecular properties of **Pranlukast-d4**, a detailed experimental protocol for its use as an internal standard, and a visualization of the biological pathway it modulates. This information is intended for researchers, scientists, and professionals in the field of drug development.

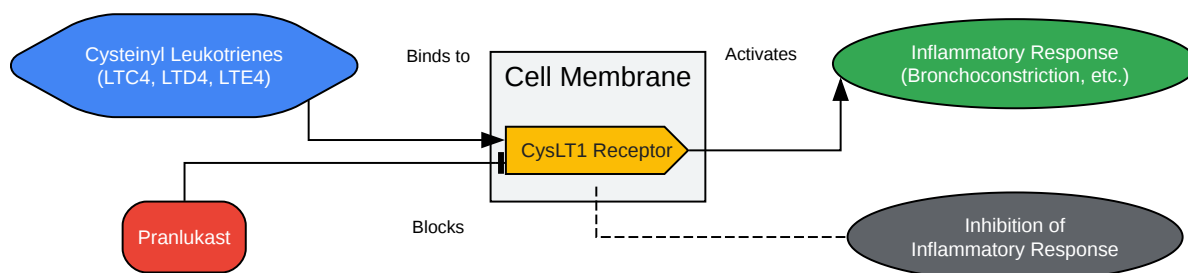
Core Molecular and Physical Properties

Pranlukast-d4 is primarily utilized as an internal standard for the quantification of Pranlukast in biological samples using mass spectrometry-based methods, such as liquid chromatography-mass spectrometry (LC-MS).^[1] Its key quantitative properties are summarized in the table below.

Property	Value
Molecular Formula	C27H19D4N5O4
Molecular Weight	485.53 g/mol ^{[2][4]}
CAS Number	2713172-43-9 ^{[1][4][5]}

Mechanism of Action: Antagonism of the Cysteinyl Leukotriene Receptor

Pranlukast functions by selectively binding to and inhibiting the CysLT1 receptor.[2][3][6] This action blocks the effects of cysteinyl leukotrienes (LTC₄, LTD₄, and LTE₄), which are potent inflammatory mediators.[2][4] The signaling cascade initiated by cysteinyl leukotriene binding to the CysLT1 receptor leads to a range of physiological responses associated with inflammatory conditions such as asthma and allergic rhinitis, including bronchoconstriction, increased vascular permeability, and mucus secretion.[2][4][6] By antagonizing this receptor, Pranlukast effectively mitigates these inflammatory effects.



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Pranlukast's antagonistic action on the CysLT1 receptor.

Experimental Protocol: Quantification of Pranlukast using Pranlukast-d₄ as an Internal Standard by LC-MS/MS

The following is a representative experimental protocol for the quantification of Pranlukast in human plasma using **Pranlukast-d₄** as an internal standard with liquid chromatography-tandem mass spectrometry (LC-MS/MS).

1. Sample Preparation:

- To 100 μ L of human plasma, add a known concentration of **Pranlukast-d₄** solution as the internal standard.

- Perform protein precipitation by adding an organic solvent such as acetonitrile.
- Vortex the mixture to ensure thorough mixing and complete protein precipitation.
- Centrifuge the samples to pellet the precipitated proteins.
- Collect the supernatant for LC-MS/MS analysis.

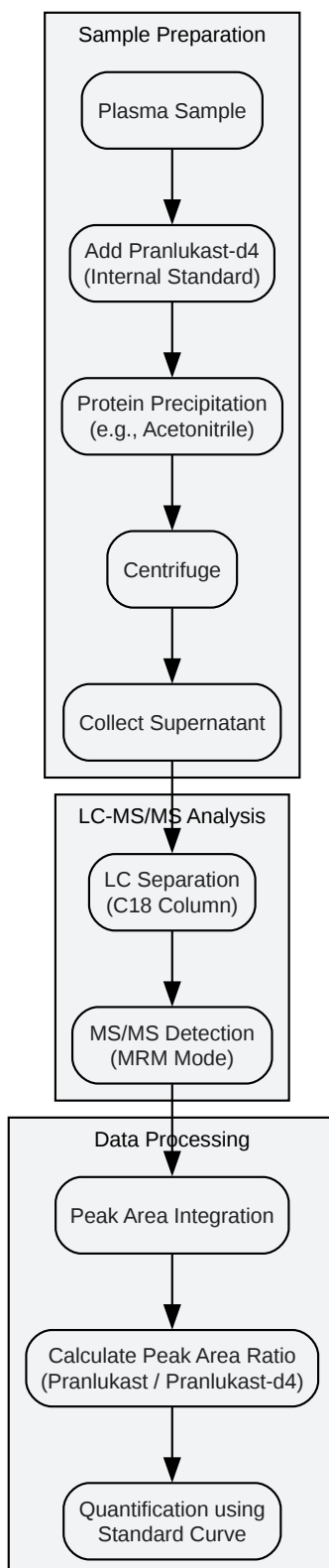
2. Liquid Chromatography (LC) Conditions:

- Column: A C18 reverse-phase column is typically used for separation.
- Mobile Phase: A gradient elution with a mixture of an aqueous solvent (e.g., water with a small amount of formic acid or ammonium acetate) and an organic solvent (e.g., acetonitrile or methanol) is commonly employed.
- Flow Rate: A suitable flow rate is maintained to ensure optimal separation.
- Injection Volume: A small volume of the prepared sample supernatant is injected into the LC system.

3. Mass Spectrometry (MS) Conditions:

- Ionization Mode: Electrospray ionization (ESI) in either positive or negative ion mode can be used, depending on which provides better sensitivity for Pranlukast and **Pranlukast-d4**.
- Detection Mode: Multiple Reaction Monitoring (MRM) is used for its high selectivity and sensitivity.
- MRM Transitions: Specific precursor-to-product ion transitions for both Pranlukast and **Pranlukast-d4** are monitored. For example:
 - Pranlukast: $[M+H]^+ \rightarrow$ fragment ion
 - **Pranlukast-d4**: $[M+H]^+ \rightarrow$ fragment ion
- Data Analysis: The peak area ratio of Pranlukast to **Pranlukast-d4** is calculated and used to determine the concentration of Pranlukast in the plasma samples by comparing it to a

standard curve.



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Workflow for the quantification of Pranlukast using LC-MS/MS.

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References

- [1. caymanchem.com \[caymanchem.com\]](https://caymanchem.com)
- [2. What is the mechanism of Pranlukast Hydrate? \[synapse.patsnap.com\]](https://synapse.patsnap.com)
- [3. Pranlukast | C27H23N5O4 | CID 4887 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [4. ClinPGx \[clinpgx.org\]](https://clinpgx.org)
- [5. selleckchem.com \[selleckchem.com\]](https://selleckchem.com)
- [6. What is Pranlukast Hydrate used for? \[synapse.patsnap.com\]](https://synapse.patsnap.com)
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